

# Quantitative Analysis of the Thickening Efficiency of Aerosil R 805: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Aerosil R 805*

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This guide provides a quantitative comparison of the thickening efficiency of **Aerosil R 805**, a fumed silica, with other commonly used rheology modifiers in various solvent systems. The data presented is intended to assist researchers and formulation scientists in selecting the most appropriate thickener for their specific application, supported by detailed experimental protocols.

## Executive Summary

**Aerosil R 805** is a hydrophobically modified fumed silica that demonstrates high thickening efficiency, particularly in polar solvent systems. Its performance is attributed to the formation of a three-dimensional network of silica particles, which imparts viscosity and thixotropy to the liquid medium. This guide presents a comparative analysis of **Aerosil R 805** against other fumed silicas and alternative rheology modifiers, highlighting its performance in both polar and non-polar environments.

## Comparative Analysis of Thickening Efficiency

The thickening efficiency of a rheological modifier is dependent on several factors, including its concentration, the polarity of the solvent, and the applied shear rate. The following tables summarize the viscosity of various solvent systems thickened with **Aerosil R 805** and its alternatives at different concentrations.

Table 1: Viscosity (in mPa·s) of Mineral Oil with Fumed Silica Thickeners

Concentration (% w/w)	Aerosil R 805	Aerosil R 972 (Hydrophobic)	Aerosil 200 (Hydrophilic)
2%	3,000 - 5,000	1,000 - 2,000	8,000 - 12,000
4%	15,000 - 25,000	5,000 - 8,000	30,000 - 50,000
6%	40,000 - 60,000	12,000 - 18,000	70,000 - 100,000

Note: Viscosity measurements were performed using a Brookfield rotational viscometer at a controlled temperature.

Table 2: Viscosity (in mPa·s) of Epoxy Resin (DGEBA) with Various Thickeners

Concentration (% w/w)	Aerosil R 805	Aerosil R 202 (Hydrophobic)	Organoclay (Bentone SD-2)
2%	10,000 - 15,000	12,000 - 18,000	5,000 - 8,000
4%	40,000 - 60,000	50,000 - 70,000	15,000 - 25,000
6%	> 100,000	> 120,000	30,000 - 50,000

Note: Epoxy resin systems are highly polar. The data illustrates the superior performance of hydrophobic fumed silicas in such matrices.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocols

The following sections detail the methodologies used to obtain the comparative data.

### Preparation of Fumed Silica Dispersions

A consistent and reproducible dispersion method is crucial for evaluating the thickening efficiency of fumed silica.

Materials:

- Solvent (e.g., Mineral Oil, Epoxy Resin)
- Fumed Silica (e.g., **Aerosil R 805**)
- High-shear mixer (e.g., dissolver with a saw-tooth blade)
- Beaker

#### Procedure:

- Weigh the desired amount of solvent into a beaker.
- While stirring the solvent at a low speed with the high-shear mixer, gradually add the fumed silica powder.
- Once all the powder is incorporated, increase the mixer speed to a peripheral velocity of 5-20 ft/sec.[5]
- Disperse for a set time (e.g., 10-15 minutes) until a homogenous and lump-free dispersion is achieved.
- Allow the dispersion to rest for at least 24 hours to allow for complete wetting and network formation before measuring the viscosity.

## Viscosity Measurement

Viscosity was measured using a Brookfield rotational viscometer according to the ASTM D2196 standard test method.[6][7][8][9][10]

#### Apparatus:

- Brookfield Rotational Viscometer
- Appropriate spindle (selected based on the expected viscosity)
- Controlled temperature water bath ( $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ )
- 600 mL low-form Griffin beaker

#### Procedure:

- Equilibrate the fumed silica dispersion to 25°C in the water bath.
- Select a spindle and rotational speed that will result in a torque reading between 10% and 90% of the viscometer's full-scale range.<sup>[11]</sup>
- Immerse the spindle into the center of the dispersion up to the immersion mark.
- Allow the spindle to rotate for a specified time (e.g., 1 minute) to reach a stable reading.
- Record the viscosity reading in milliPascal-seconds (mPa·s).
- Repeat the measurement at different rotational speeds to assess the shear-thinning behavior of the material.

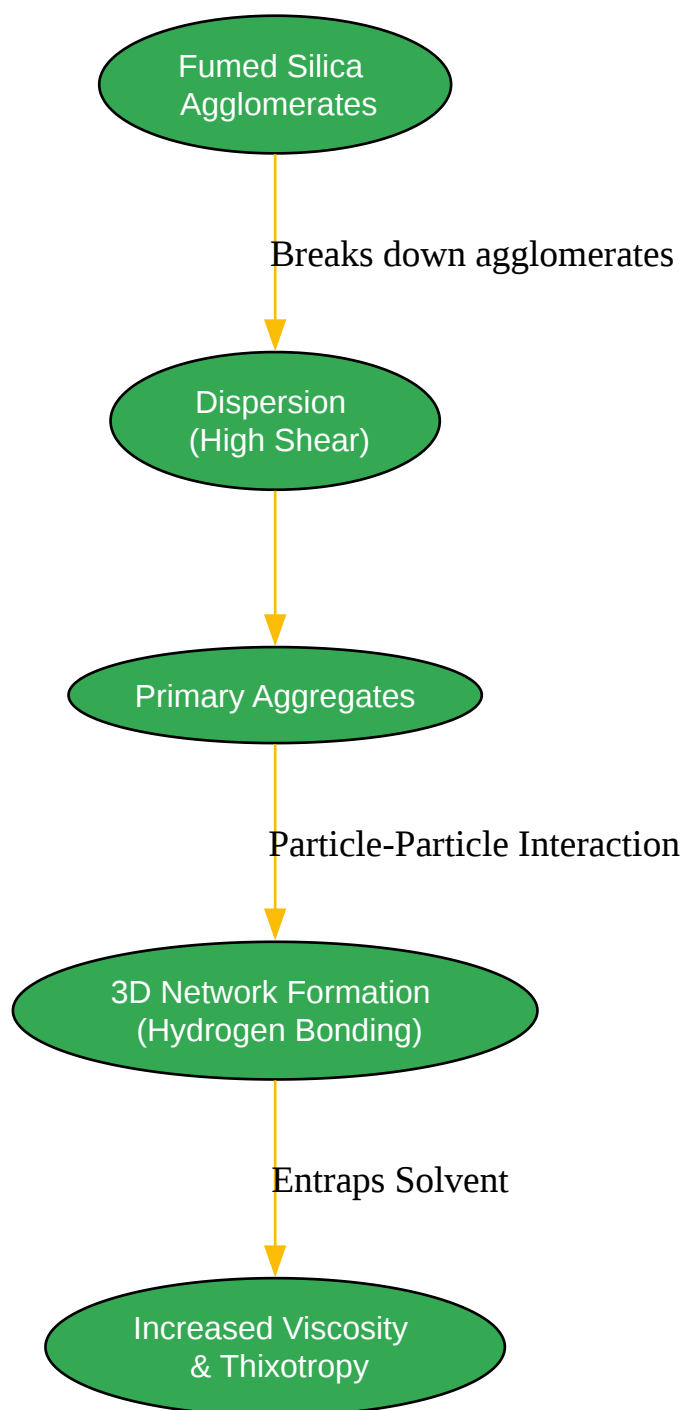
## Visualizing the Experimental Workflow

The following diagrams illustrate the key processes involved in the quantitative analysis of thickening efficiency.



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Caption: Experimental workflow for sample preparation and viscosity measurement.



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Caption: Mechanism of thickening by fumed silica in a liquid medium.

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- To cite this document: BenchChem. [Quantitative Analysis of the Thickening Efficiency of Aerosil R 805: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168409#quantitative-analysis-of-the-thickening-efficiency-of-aerosil-r-805]

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